

commercial suppliers and availability of L-Gatifloxacin-d4

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Compound of Interest

Compound Name: *L-Gatifloxacin-d4*

Cat. No.: *B12370853*

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L-Gatifloxacin-d4: A Technical Guide for Researchers

An In-depth Whitepaper on the Commercial Availability, and Technical Application of **L-Gatifloxacin-d4** for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the commercial availability of **L-Gatifloxacin-d4**, a deuterated isotopologue of the fluoroquinolone antibiotic Gatifloxacin. This guide is intended for research scientists and professionals in drug development who utilize stable isotope-labeled compounds as internal standards in quantitative bioanalytical studies.

Commercial Suppliers and Availability

L-Gatifloxacin-d4 is available from several commercial suppliers specializing in reference standards and isotopically labeled compounds. The availability of the compound can vary, with some suppliers offering it from stock while others provide it on a custom synthesis basis. It is primarily intended for research use only and not for diagnostic or therapeutic purposes.^[1] The table below summarizes the key information from prominent suppliers.

Supplier	Product Name	CAS Number	Availability	Notes
Santa Cruz Biotechnology	Gatifloxacin-d4	1190043-25-4	Inquire	For Research Use Only.[1]
Simson Pharma Limited	Gatifloxacin-D4	1190043-25-4	Custom Synthesis	Accompanied by a Certificate of Analysis.[2]
MedChemExpress	Gatifloxacin-d4	1190043-25-4	Inquire	Available as a solid.[3]
LGC Standards	Gatifloxacin-d4	1190043-25-4	Inquire	Purity reported as >95% by HPLC.[2]
BOC Sciences	Gatifloxacin-[d4]	1190043-25-4	Inquire	Isotope labelled compound of Gatifloxacin.
Nanjing Shizhou Biology Technology Co.,Ltd	Gatifloxacin-d4 HCl	Not Specified	Inquire	Available in 1mg, 5mg packages with 95% purity.
Shanghai Saikerui Biotechnology Co. , Ltd.	Gatifloxacin-d4 HCl	Not Specified	Inquire	Available in 1mg, 5mg, 10mg packages with 98+% purity.

Technical Data

L-Gatifloxacin-d4 is a stable isotope-labeled version of Gatifloxacin, with four deuterium atoms incorporated into the 3-methylpiperazinyl moiety. This labeling makes it an ideal internal standard for quantitative analysis of Gatifloxacin by mass spectrometry, as it is chemically identical to the analyte but has a distinct mass.

Parameter	Value	Source
Molecular Formula	C ₁₉ H ₁₈ D ₄ FN ₃ O ₄	
Molecular Weight	379.42 g/mol	
CAS Number	1190043-25-4	
Chemical Purity	>95% (HPLC)	
Isotopic Purity	>95% (Typically stated on Certificate of Analysis)	
Appearance	White to off-white solid	
Storage	-20°C	

Note: Detailed information regarding purity, isotopic enrichment, and lot-specific data is provided in the Certificate of Analysis (CoA) from the supplier.

Experimental Protocols

While specific experimental protocols for **L-Gatifloxacin-d4** are not widely published, its primary application is as an internal standard in bioanalytical methods, such as Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), for the quantification of Gatifloxacin in biological matrices. The following is a representative protocol synthesized from established methods for fluoroquinolone analysis.

Objective: To determine the concentration of Gatifloxacin in human plasma using LC-MS/MS with **L-Gatifloxacin-d4** as an internal standard.

1. Preparation of Stock and Working Solutions:

- Gatifloxacin Stock Solution (1 mg/mL): Accurately weigh and dissolve Gatifloxacin in a suitable solvent (e.g., methanol).
- **L-Gatifloxacin-d4** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **L-Gatifloxacin-d4** in the same solvent.

- Working Solutions: Prepare serial dilutions of the Gatifloxacin stock solution to create calibration standards. Prepare a working solution of the IS at a fixed concentration.

2. Sample Preparation (Protein Precipitation):

- To 100 μ L of plasma sample, add 20 μ L of the IS working solution.
- Add 300 μ L of acetonitrile to precipitate plasma proteins.
- Vortex for 1 minute and centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m).
 - Mobile Phase: A gradient of 0.1% formic acid in water (A) and acetonitrile (B).
 - Flow Rate: 0.3 mL/min.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Positive ion electrospray ionization (ESI+).
 - Detection: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor the precursor to product ion transitions for both Gatifloxacin and **L-Gatifloxacin-d4**.

4. Quantification:

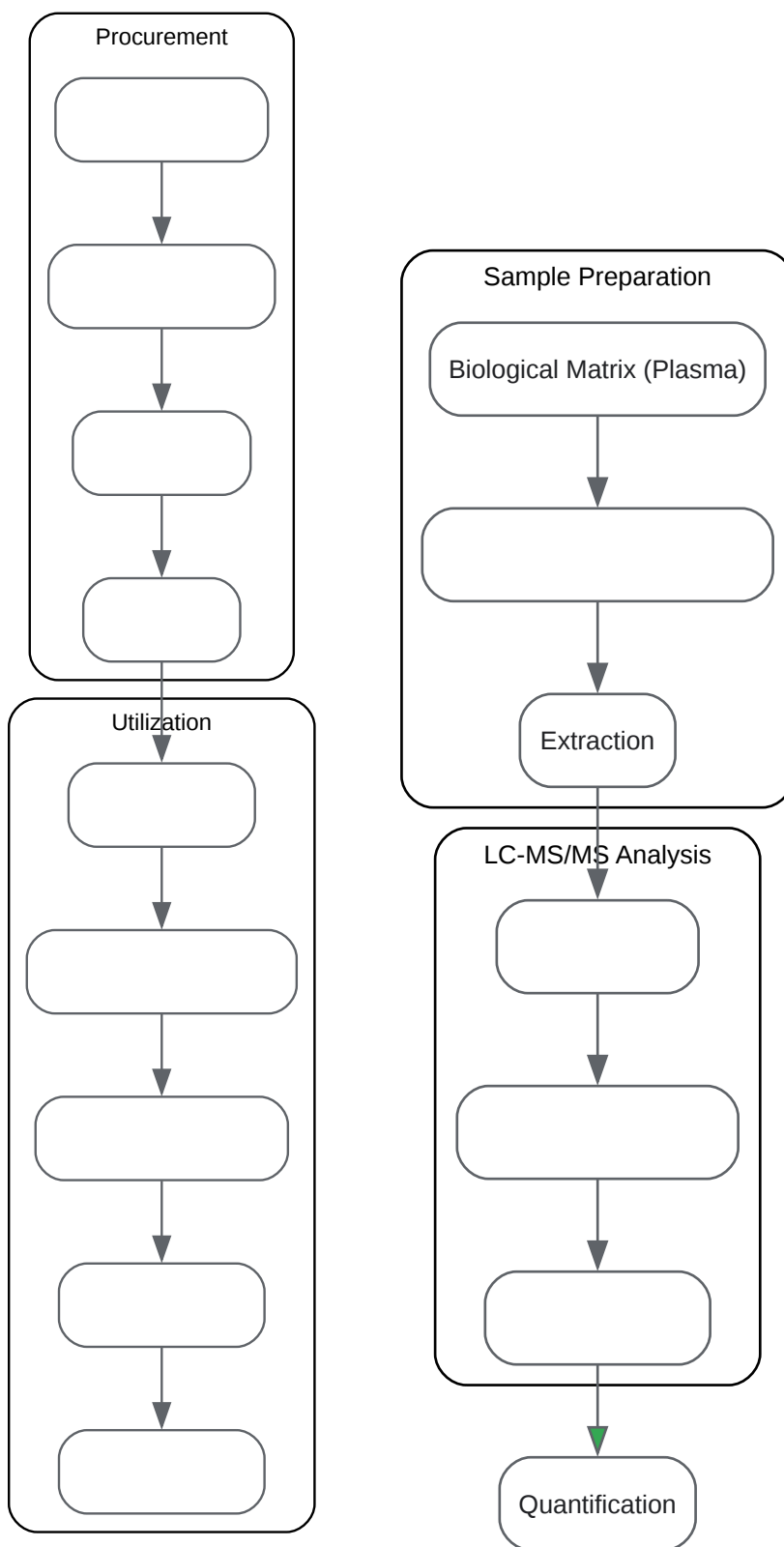
- Construct a calibration curve by plotting the peak area ratio of Gatifloxacin to the IS against the concentration of the calibration standards.

- Determine the concentration of Gatifloxacin in the plasma samples from the calibration curve.

Visualizations

Procurement and Utilization Workflow

The following diagram illustrates the typical workflow for acquiring and utilizing **L-Gatifloxacin-d4** in a research setting.



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References

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